

# In-Depth Technical Guide: N-Isobutylthietan-3-amine (CAS 1541584-33-1)

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## Compound of Interest

Compound Name: **N-Isobutylthietan-3-amine**

Cat. No.: **B15229106**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited publicly available information exists for **N-Isobutylthietan-3-amine**. This guide compiles available data and provides general information on the broader class of thietane derivatives.

## Executive Summary

**N-Isobutylthietan-3-amine**, identified by CAS number 1541584-33-1, is a sulfur-containing heterocyclic compound. The thietane ring, a four-membered saturated heterocycle containing a sulfur atom, is a structural motif of increasing interest in medicinal chemistry due to its unique physicochemical properties.<sup>[1][2]</sup> While specific data on the biological activity and detailed experimental protocols for **N-Isobutylthietan-3-amine** are scarce in publicly accessible literature, this guide provides a comprehensive overview of its known properties, general synthesis strategies for related compounds, and handling procedures based on available safety data for analogous structures.

## Chemical and Physical Properties

The fundamental properties of **N-Isobutylthietan-3-amine** are summarized below. This data is primarily sourced from chemical suppliers and should be considered provisional in the absence of peer-reviewed experimental validation.

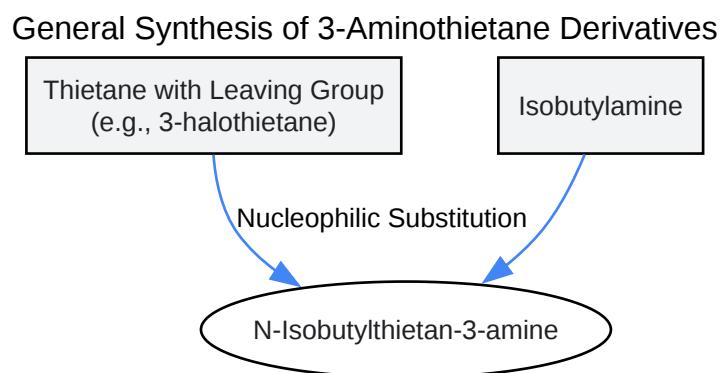
Property	Value	Source
CAS Number	1541584-33-1	N/A
Chemical Name	N-Isobutylthietan-3-amine	N/A
Synonyms	N-(2-methylpropyl)thietan-3-amine	N/A
Molecular Formula	C <sub>7</sub> H <sub>15</sub> NS	N/A
Molecular Weight	145.27 g/mol	N/A

Note: Detailed experimental data for properties such as melting point, boiling point, density, and solubility are not readily available in the public domain.

## Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **N-Isobutylthietan-3-amine** is not available in the reviewed literature. However, general methods for the synthesis of 3-aminothietane derivatives have been described.<sup>[3][4]</sup> One common approach involves the reaction of a suitable thietane precursor with an amine.

A generalized synthetic pathway is illustrated below:



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A generalized reaction scheme for the synthesis of N-substituted 3-aminothietanes.

General Experimental Protocol for N-Alkylation of 3-Aminothietane (Illustrative Example):

- Reaction Setup: A solution of 3-aminothietane hydrochloride in a suitable aprotic solvent (e.g., dichloromethane, acetonitrile) is placed in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon).
- Base Addition: A non-nucleophilic base (e.g., triethylamine, diisopropylethylamine) is added to the solution to neutralize the hydrochloride salt and deprotonate the amine.
- Aldehyde/Ketone Addition: Isobutyraldehyde is added dropwise to the reaction mixture at room temperature.
- Reductive Amination: A reducing agent, such as sodium triacetoxyborohydride, is added portion-wise. The reaction is stirred at room temperature for several hours to overnight.
- Work-up: The reaction is quenched with water or a saturated aqueous solution of sodium bicarbonate. The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate).
- Purification: The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield the desired **N-isobutylthietan-3-amine**.

Note: This is a generalized protocol and would require optimization for the specific synthesis of **N-Isobutylthietan-3-amine**.

## Handling and Safety

Specific toxicological data for **N-Isobutylthietan-3-amine** is not available. The following handling and safety precautions are based on safety data sheets for structurally related aliphatic amines and thietane derivatives.[\[5\]](#)[\[6\]](#)[\[7\]](#)

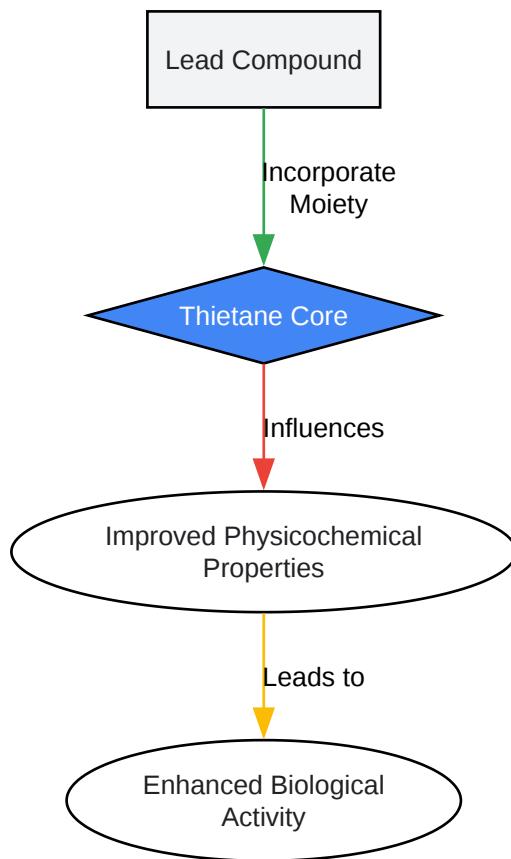
Hazard Category	Recommendations
Personal Protective Equipment (PPE)	Wear appropriate protective gloves, clothing, and eye/face protection. <a href="#">[5]</a> <a href="#">[6]</a>
Ventilation	Use only outdoors or in a well-ventilated area. <a href="#">[6]</a>
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and open flame. <a href="#">[6]</a>
First Aid (General)	In case of contact, immediately flush eyes or skin with copious amounts of water. If inhaled, move to fresh air. If swallowed, wash out mouth with water, provided the person is conscious. Call a physician. <a href="#">[6]</a> <a href="#">[7]</a>

For detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier.

## Role in Drug Discovery and Development

The thietane moiety is recognized for its potential to improve the physicochemical properties of drug candidates.[\[1\]](#)[\[2\]](#) Its introduction can influence parameters such as solubility, metabolic stability, and cell permeability. Thietanes are considered bioisosteres of other common functionalities in drug molecules.[\[1\]](#)

## Conceptual Role of the Thietane Moiety in Drug Design

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The thietane core can be incorporated into lead compounds to improve properties.

While no specific biological activities or signaling pathway interactions have been reported for **N-Isobutylthietan-3-amine**, the broader class of thietane derivatives has been explored for various therapeutic applications.[3][8] Further research is required to elucidate the specific pharmacological profile of **N-Isobutylthietan-3-amine**.

## Conclusion

**N-Isobutylthietan-3-amine** is a chemical entity with limited publicly available data. The information presented in this guide is a consolidation of data from chemical suppliers and scientific literature on the general class of thietane compounds. Researchers and drug

development professionals are advised to exercise caution and to perform their own comprehensive safety and activity assessments before use. The development of detailed synthetic protocols and the investigation of the biological properties of this compound represent areas for future research.

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## References

- 1. Thietanes and Derivatives thereof in Medicinal Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Recent synthesis of thietanes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. file.leyan.com [file.leyan.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. researchgate.net [researchgate.net]
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